

An In-depth Technical Guide to the Physicochemical Properties of Methylbutynol

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Compound of Interest

Compound Name: Methylbutynol

Cat. No.: B8815637

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Introduction

Methylbutynol, systematically known as 2-methyl-3-butyn-2-ol, is a versatile chemical compound with significant applications across various industrial and scientific fields. It serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^[1] Its unique structure, featuring both a hydroxyl group and a terminal alkyne, imparts a distinct reactivity profile that is leveraged in numerous chemical transformations. This guide provides a comprehensive overview of the core physicochemical properties of **methylbutynol**, detailed experimental protocols for their determination, and logical workflows relevant to its synthesis and analysis.

Chemical Identity and Structure

- IUPAC Name: 2-Methyl-3-butyn-2-ol^[2]
- Synonyms: 3-Methyl-1-butyn-3-ol, Dimethyl ethynyl carbinol, MBY^{[1][3]}
- CAS Number: 115-19-5^[1]
- Molecular Formula: C₅H₈O^[1]
- Molecular Weight: 84.12 g/mol ^{[1][3]}

- Chemical Structure:

Physicochemical Properties

The key physicochemical properties of **methylbutynol** are summarized in the tables below for easy reference and comparison.

Table 3.1: General Physicochemical Properties

Property	Value	Reference(s)
Physical State	Colorless to straw yellow liquid	[2][3]
Odor	Aromatic, alcohol-like	[1][4]
Melting Point	2.6 °C (36.7 °F)	[3]
Boiling Point	104-105 °C (219.2-221 °F) at 1 atm	[1][3]
Density	0.868 g/mL at 25 °C	[1][5]
Vapor Pressure	15 mm Hg at 20 °C	[1][6]
Refractive Index (n ²⁰ /D)	1.420	[1]
Flash Point	25 °C (77 °F) Closed Cup	[1][3]
Autoignition Temperature	350 °C (662 °F)	[1][2]

Table 3.2: Solubility and Partitioning Properties

Property	Value	Reference(s)
Solubility in Water	Miscible	[1][2]
Solubility in Organic Solvents	Miscible with acetone, benzene, carbon tetrachloride, and petroleum ether	[1][6]
pKa	13.34 ± 0.29 (Predicted)	[1][6]
LogP (Octanol/Water Partition Coefficient)	0.318 at 20-25 °C	[1]

Experimental Protocols

This section provides detailed methodologies for the determination of key physicochemical properties of **methylbutynol**, based on standard laboratory practices.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for determining the boiling point of small liquid samples.

Apparatus:

- Thiele tube
- Thermometer (0-150 °C range)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat-resistant rubber band or thread
- Bunsen burner or other heat source
- Heating medium (e.g., mineral oil)
- Stand and clamp

Procedure:

- Fill the Thiele tube with a suitable heating medium (e.g., mineral oil) to a level just above the side arm.
- Add a small amount (approximately 0.5-1 mL) of **methylbutynol** to the small test tube.
- Place the capillary tube, with its sealed end facing upwards, into the test tube containing the **methylbutynol**.

- Attach the test tube to the thermometer using a rubber band or thread, ensuring the bottom of the test tube is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the sample is immersed in the heating medium.
- Gently heat the side arm of the Thiele tube with a small flame. The design of the tube will ensure even heat distribution through convection currents.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. A pycnometer, a flask with a precise volume, is used for accurate density measurements of liquids.

Apparatus:

- Pycnometer (specific volume, e.g., 10 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Constant temperature water bath

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.

- Weigh the empty, dry pycnometer with its stopper on an analytical balance and record the mass (m_1).
- Fill the pycnometer with distilled water of a known temperature and insert the stopper, ensuring any excess water is expelled through the capillary.
- Place the filled pycnometer in a constant temperature water bath set to a specific temperature (e.g., 25 °C) to allow it to equilibrate.
- Remove the pycnometer, carefully dry the exterior, and weigh it. Record the mass (m_2).
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **methylbutynol**, and repeat steps 4 and 5 to obtain the mass of the pycnometer filled with the sample (m_3).
- Calculate the density of **methylbutynol** using the following formula: Density of **Methylbutynol** = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of Water at the measurement temperature}$

Determination of Solubility in Water

This protocol describes a qualitative and semi-quantitative method for determining the miscibility of **methylbutynol** in water.

Apparatus:

- Test tubes with stoppers
- Graduated pipettes or burettes
- Vortex mixer

Procedure:

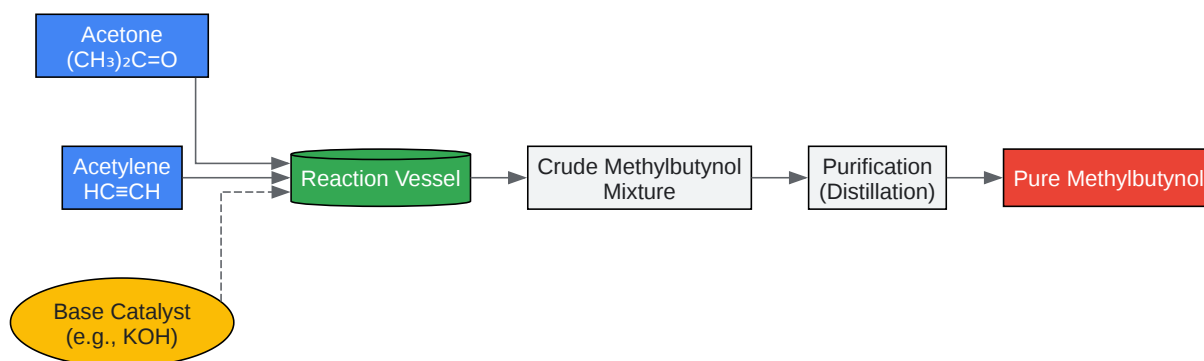
- Label a series of test tubes.
- To the first test tube, add a known volume of **methylbutynol** (e.g., 1 mL).
- Incrementally add a known volume of distilled water (e.g., 0.1 mL at a time) to the test tube.

- After each addition, stopper the test tube and vortex for 30 seconds.
- Observe the mixture for any signs of phase separation (turbidity or formation of layers).
- Continue adding water and observing. If no phase separation occurs after adding a significant excess of water (e.g., 10 mL), the substance is considered miscible.
- For a more quantitative assessment, different ratios of **methylbutynol** and water can be prepared and observed for miscibility at a constant temperature.

Visualizations

Synthesis of Methylbutynol

The industrial synthesis of **methylbutynol** is typically achieved through the ethynylation of acetone, a reaction between acetone and acetylene, often catalyzed by a base.

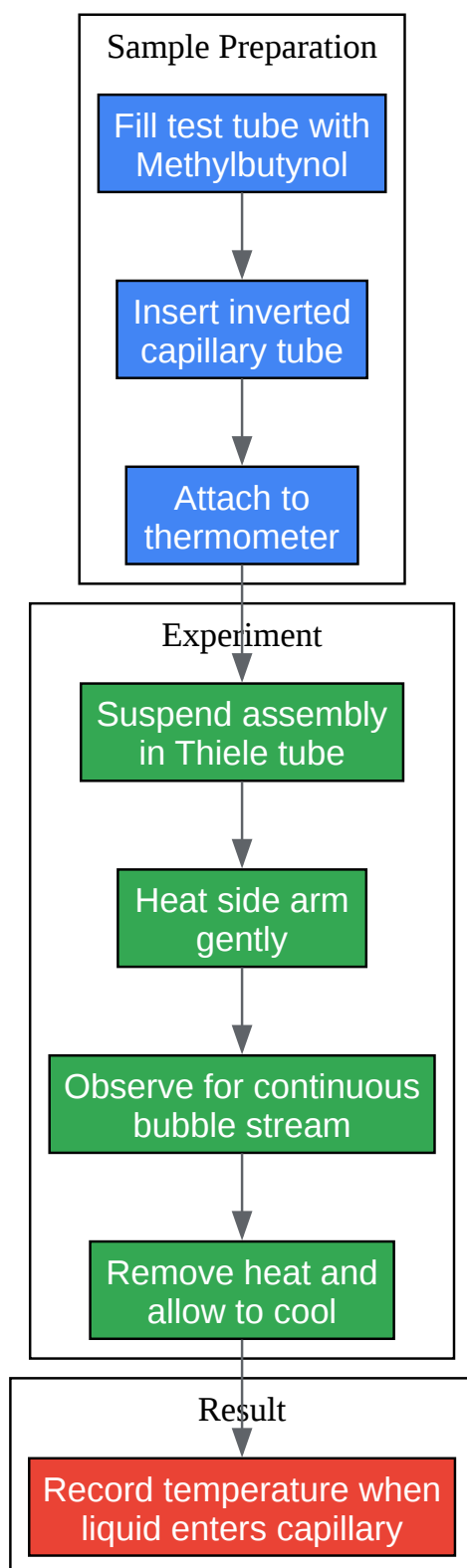


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Caption: A logical workflow for the synthesis of **methylbutynol** from acetone and acetylene.

Experimental Workflow for Boiling Point Determination

The following diagram illustrates the key steps in determining the boiling point of **methylbutynol** using the Thiele tube method.



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Caption: Experimental workflow for determining the boiling point of **methylbutynol**.

Spectroscopic Data

While detailed spectral analysis is beyond the scope of this guide, key spectroscopic data are important for identification and characterization.

- Infrared (IR) Spectroscopy: The IR spectrum of **methylbutynol** will show characteristic peaks for the O-H stretch (broad, $\sim 3300\text{ cm}^{-1}$), the C \equiv C-H stretch ($\sim 3300\text{ cm}^{-1}$, sharp), the C \equiv C stretch ($\sim 2100\text{ cm}^{-1}$, weak), and C-H stretches in the methyl groups ($\sim 2900\text{-}3000\text{ cm}^{-1}$).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Will show a singlet for the acetylenic proton, a singlet for the hydroxyl proton (position may vary with concentration and solvent), and a singlet for the two equivalent methyl groups.
 - ^{13}C NMR: Will show distinct signals for the quaternary carbon attached to the hydroxyl group, the two equivalent methyl carbons, and the two sp-hybridized carbons of the alkyne.

Safety and Handling

Methylbutynol is a flammable liquid and vapor.^[1] It can cause eye and skin irritation, and vapor exposure may lead to respiratory tract irritation.^[3] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. It should be stored in a cool, well-ventilated area away from ignition sources.

Conclusion

This technical guide has provided a detailed overview of the essential physicochemical properties of **methylbutynol**. The tabulated data, coupled with standardized experimental protocols and illustrative workflows, offer a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding of these properties is fundamental for the safe handling, effective application, and innovative development of **methylbutynol** in its various scientific and industrial contexts.

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